

Electrochemical Applications of Sulfoxides: A Focus on Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: *Diisoamyl sulfoxide*

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Initial Search Synopsis: An extensive search for the electrochemical applications of **Diisoamyl sulfoxide** did not yield specific documented uses in the scientific literature. However, the closely related and widely studied solvent, Dimethyl sulfoxide (DMSO), exhibits a range of significant applications in electrochemistry. This document will provide detailed application notes and protocols for the electrochemical uses of DMSO, given the lack of available information on **diisoamyl sulfoxide**.

Dimethyl sulfoxide ((CH₃)₂SO) is a highly polar, aprotic solvent with a high dielectric constant and boiling point, making it a suitable medium for various electrochemical systems.^[1] Its utility spans across batteries, electrodeposition, and other electrochemical processes.

Application Notes

Electrolyte Solvent for Rechargeable Batteries

DMSO has been investigated as a solvent or co-solvent in electrolytes for various types of rechargeable batteries, including lithium-ion, lithium-air, magnesium, and zinc-ion batteries.

- **Lithium-Ion and Lithium Metal Batteries:** DMSO is considered a safer and more environmentally friendly alternative to flammable organic electrolytes typically used in lithium-ion batteries.^{[2][3]} It can be used as a co-solvent with water to create aqueous lithium-ion battery electrolytes with a widened electrochemical stability window.^{[2][3]} In rechargeable lithium metal batteries, electrolytes with DMSO as the solvent have been shown to lead to a smooth and uniform deposition of lithium metal, with higher cycling

efficiency in the initial cycles compared to conventional solvents like propylene carbonate (PC).^[4] However, the limited stability of DMSO-based electrolytes is a known challenge, and its use in mixtures with other co-solvents is often necessary.^[5]

- **Magnesium Batteries:** In the development of magnesium batteries, DMSO has been used as a functional additive in halogen-free electrolytes.^{[1][6][7]} The addition of DMSO can change the interfacial structure at the magnesium anode surface, facilitating the transport of magnesium ions.^{[1][6]} This results in electrolytes with high ionic conductivity and a high ionic transference number, leading to stable magnesium stripping and plating with low overpotential.^{[1][6][7]}
- **Zinc-Ion and Zinc-Air Batteries:** DMSO has shown promise in enhancing the performance of zinc-based batteries. In zinc-air flow batteries, the addition of DMSO to the aqueous KOH electrolyte improved zinc dissolution performance, decreased polarization resistance, and led to higher maximum power densities and improved discharge capacity and cyclability.^{[8][9]} For zinc-ion batteries, DMSO-based electrolytes demonstrate excellent reversibility for zinc stripping and plating with a dendrite-free morphology and can effectively inhibit hydrogen evolution.^[10]

Metal Electrodeposition and Electrowinning

DMSO is a suitable solvent for the electrodeposition of certain metals due to its stability at high reducing potentials and its ability to dissolve various metal salts.^[11]

- **Neodymium Electrodeposition:** DMSO has been investigated as a solvent for the electrodeposition of neodymium from NdCl_3 solutions at low temperatures, offering a potential alternative to high-temperature molten salt electrolysis.^{[11][12]}

Oxidative Dissolution of Metals

Solutions containing DMSO can be used for the oxidative dissolution of metals, which is relevant for processes like metal extraction and surface etching.^[13]

Quantitative Data Summary

Table 1: Performance of DMSO-containing Electrolytes in Various Battery Chemistries

Battery Type	Electrolyte Composition	Key Performance Metrics	Reference
Magnesium Battery	Mg(NO ₃) ₂ + Mg(CF ₃ SO ₃) ₂ in ACN/G4 with DMSO additive	Ionic Conductivity: 4.48×10^{-5} S cm ⁻¹ at 303 K, 9.41 × 10 ⁻⁵ S cm ⁻¹ at 343 K; Mg ²⁺ Transference Number: 0.91 (RT), 0.94 (55 °C)	[1][6][7]
Zinc-Air Flow Battery	7 M KOH with 5% v/v DMSO	Maximum Power Density: 130 mW/cm ² (43% higher than without DMSO)	[8][9]
Zinc-Air Flow Battery	7 M KOH with 20% v/v DMSO	Zinc Utilization Efficiency: 67% (550 mAh/g), 20% improvement in discharge capacity	[8][9]
Zinc-Ion Battery	Not specified	Initial Capacity: 159 mAh/g at 50 mA/g; Capacity Retention: 60% after 1000 cycles at 100 mA/g	[10]
Aqueous Li-ion Battery	LiFSI in H ₂ O:DMSO (1:1 molar ratio)	Room Temperature Performance: 100 cycles, 1.5 V, 40 Wh kg ⁻¹	[2][3]
Aqueous Li-ion Battery	LiFSI in H ₂ O:DMSO (1:1 molar ratio)	-10 °C Performance: 50 cycles, 1.3 V, 15 Wh kg ⁻¹	[2][3]

Experimental Protocols

Protocol 1: Preparation and Electrochemical Testing of a DMSO-based Electrolyte for a Magnesium Battery

Objective: To prepare a halogen-free electrolyte with a DMSO additive and evaluate its electrochemical performance in a magnesium half-cell.

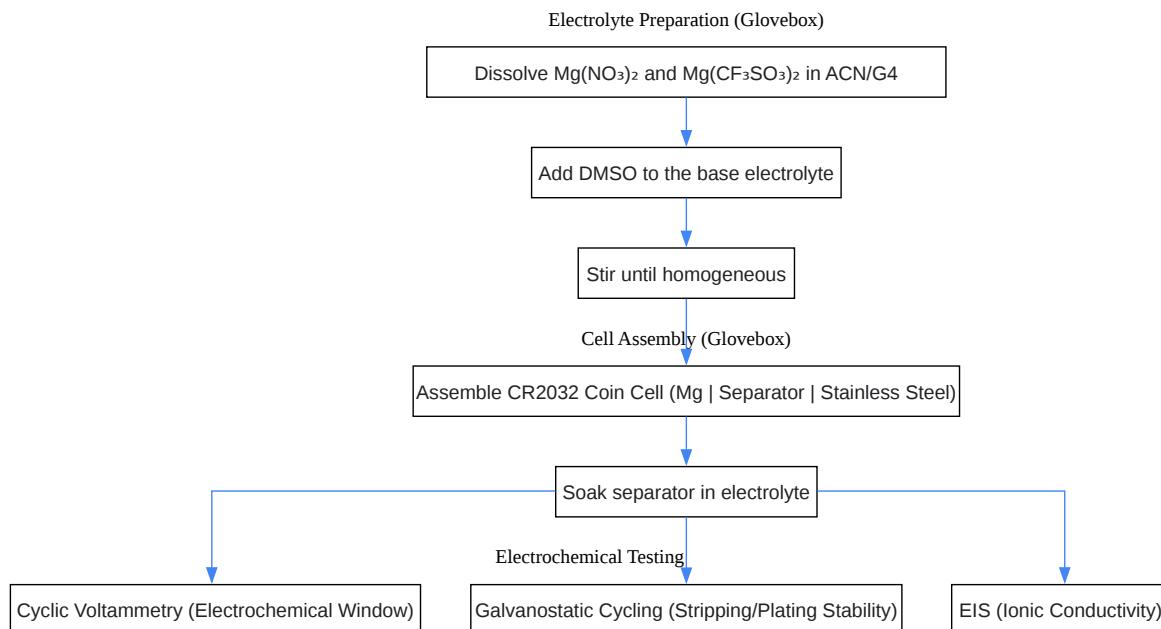
Materials:

- Magnesium nitrate hexahydrate ($\text{Mg}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Magnesium trifluoromethanesulfonate ($\text{Mg}(\text{CF}_3\text{SO}_3)_2$)
- Acetonitrile (ACN), anhydrous
- Tetraethylene glycol dimethyl ether (G4), anhydrous
- Dimethyl sulfoxide (DMSO), anhydrous
- Magnesium metal ribbon (anode)
- Stainless steel discs (working electrode)
- Glass fiber separator
- Argon-filled glovebox
- Potentiostat/galvanostat
- Coin cell components (CR2032)

Procedure:

- Electrolyte Preparation (inside a glovebox): a. Prepare the base electrolyte by dissolving appropriate molar ratios of $\text{Mg}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ and $\text{Mg}(\text{CF}_3\text{SO}_3)_2$ in a mixture of ACN and G4 (e.g., 2:1 v/v). b. Prepare the final electrolyte by adding a specific volume of DMSO to the base electrolyte (e.g., resulting in a composition referred to as HFE₃ in the literature).[1] c. Stir the solution until all salts are completely dissolved.

- Cell Assembly (inside a glovebox): a. Assemble a CR2032 coin cell in a Mg/electrolyte/stainless steel configuration. b. Use a magnesium ribbon as the counter and reference electrode and a stainless steel disc as the working electrode. c. Soak a glass fiber separator in the prepared electrolyte and place it between the electrodes.
- Electrochemical Measurements: a. Cyclic Voltammetry (CV): Perform CV scans to determine the electrochemical window of the electrolyte. b. Galvanostatic Cycling: Conduct galvanostatic stripping/plating of magnesium at a constant current density (e.g., 0.02 mA cm⁻²) to evaluate the stability and overpotential.[1] c. Electrochemical Impedance Spectroscopy (EIS): Measure the ionic conductivity of the electrolyte at different temperatures.



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Caption: Workflow for Mg Battery Electrolyte Preparation and Testing.

Protocol 2: Evaluation of DMSO as an Additive in a Zinc-Air Flow Battery Electrolyte

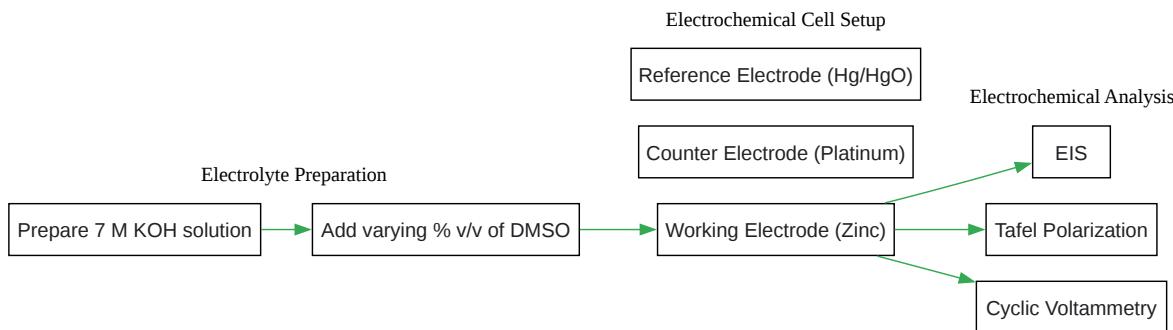
Objective: To investigate the effect of DMSO on the anodic dissolution of zinc in an alkaline electrolyte for a zinc-air flow battery.

Materials:

- Potassium hydroxide (KOH)
- Dimethyl sulfoxide (DMSO)
- Deionized water
- Zinc plate (working electrode)
- Platinum foil (counter electrode)
- Mercury/mercuric oxide (Hg/HgO) reference electrode
- Electrochemical cell
- Potentiostat/galvanostat

Procedure:

- Electrolyte Preparation: a. Prepare a 7 M KOH aqueous solution. b. Create a series of electrolytes by adding varying volume percentages of DMSO to the 7 M KOH solution (e.g., 0%, 5%, 10%, 20% v/v).[8][9]
- Electrochemical Cell Setup: a. Place the zinc plate as the working electrode, the platinum foil as the counter electrode, and the Hg/HgO electrode as the reference electrode in the electrochemical cell containing the prepared electrolyte.
- Electrochemical Measurements: a. Cyclic Voltammetry (CV): Perform CV scans to study the zinc dissolution and deposition behavior. b. Tafel Polarization: Conduct Tafel polarization measurements to determine the corrosion potential and corrosion current, providing insights into the polarization resistance.[8][9] c. Electrochemical Impedance Spectroscopy (EIS): Use EIS to analyze the charge transfer resistance at the electrode-electrolyte interface.

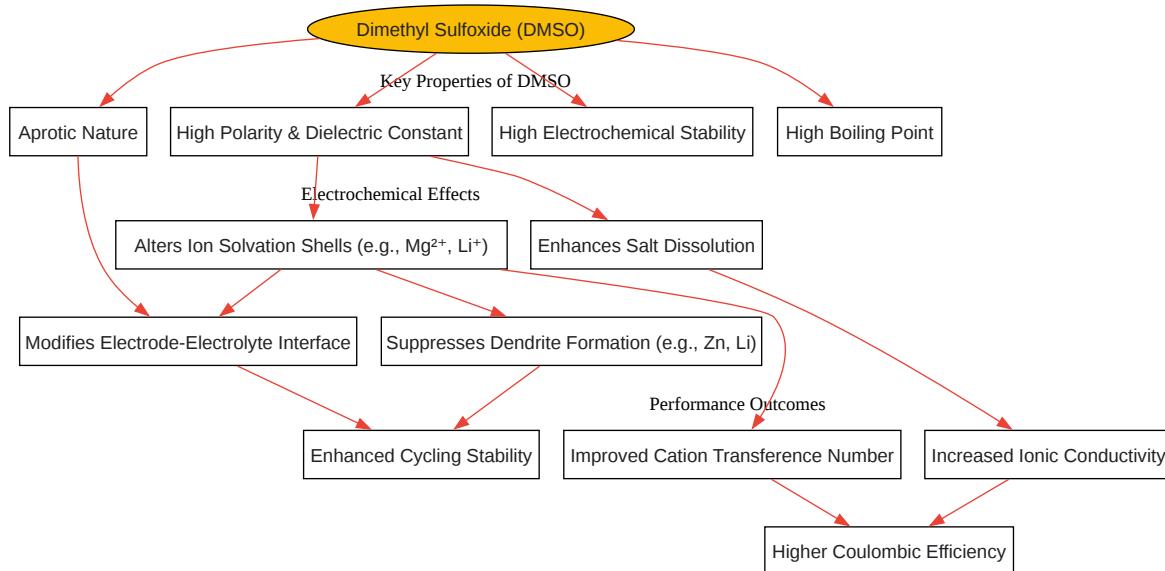


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Caption: Protocol for Evaluating DMSO in Zinc-Air Battery Electrolytes.

Logical Relationships and Mechanisms

The beneficial effects of DMSO in these electrochemical applications can be attributed to its molecular properties and interactions within the electrolyte.

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Caption: Mechanism of DMSO's Influence in Electrochemical Systems.

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